

# N-Isopropylacetamide: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *N*-Isopropylacetamide

Cat. No.: B072864

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## Introduction

**N-Isopropylacetamide**, a secondary amide, is a versatile chemical compound with applications in various scientific and industrial sectors. Its unique properties make it a valuable solvent and a key intermediate in the synthesis of more complex molecules, particularly within the pharmaceutical industry.<sup>[1]</sup> This technical guide provides an in-depth overview of **N-Isopropylacetamide**, covering its chemical identity, physical properties, synthesis protocols, and known applications.

## Chemical Identity and Synonyms

The definitive identifier for **N-Isopropylacetamide** is its CAS (Chemical Abstracts Service) Registry Number.

Identifier	Value
CAS Number	1118-69-0 <sup>[2][3][4][5]</sup>

**N-Isopropylacetamide** is also known by a variety of synonyms, which are listed below to aid in its identification across different chemical databases and publications.

**Synonym**

2-Acetamidopropane[4][5][6][7]

Acetamide, N-isopropyl-[5]

Isopropylacetamide[5]

N-(1-Methylethyl)acetamide[5]

N-(1-Methylethyl)ethanamide[7]

N-(propan-2-yl)acetamide[4][6][7]

N-propan-2-ylacetamide[3]

NSC 44147[5][6]

## Physicochemical Properties

A comprehensive summary of the key physicochemical properties of **N-Isopropylacetamide** is provided in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>11</sub> NO	[4][5][6][7]
Molecular Weight	101.15 g/mol	[2][4][5]
Appearance	Colorless to yellow to brown liquid	[1][2]
Boiling Point	199.7 °C at 760 mmHg	[4][6]
Density	0.861 g/cm <sup>3</sup>	[4][6]
Flash Point	100.5 °C	[4][6]
Vapor Pressure	0.337 mmHg at 25 °C	[4][6]
Refractive Index	1.405	[4]
pKa	16.31 ± 0.46 (Predicted)	[4][6]
Storage Temperature	Room Temperature	[2][4][6]
InChI Key	PDUSWJORWQPNRP-UHFFFAOYSA-N	[2]

## Synthesis of N-Isopropylacetamide

**N-Isopropylacetamide** can be synthesized through various methods. A common laboratory-scale preparation involves the N-acetylation of isopropylamine.

### General Experimental Protocol: N-acetylation of Isopropylamine

This protocol describes a general procedure for the synthesis of **N-Isopropylacetamide** using isopropylamine and acetyl chloride.

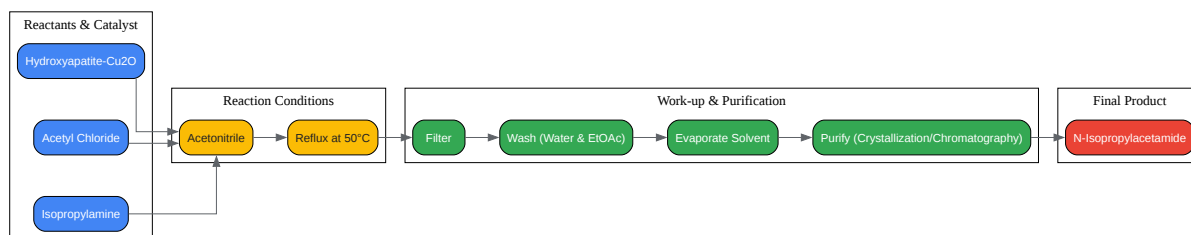
Materials:

- Isopropylamine
- Acetyl chloride

- Acetonitrile
- Hydroxyapatite-Cu<sub>2</sub>O catalyst
- Water
- Ethyl acetate (EtOAc)
- Petroleum ether (or other suitable crystallization solvent)

Procedure:

- In a reaction vessel, a mixture of isopropylamine (1 mmol) and acetyl chloride (1 mmol) is prepared in acetonitrile (5 mL).
- Hydroxyapatite-Cu<sub>2</sub>O (0.1 g) is added to the mixture under an air atmosphere.
- The reaction mixture is refluxed at 50 °C. The progress of the reaction should be monitored using Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature.
- The solid catalyst is removed by filtration.
- The residue is washed with water, followed by ethyl acetate (3 x 10 mL).
- The solvent is removed from the filtrate under reduced pressure.
- The resulting crude product can be purified by crystallization from petroleum ether or a mixture of ethyl acetate and petroleum ether, or by column chromatography on silica gel.[8]



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Caption: General workflow for the synthesis of **N-Isopropylacetamide**.

## Applications in Research and Drug Development

**N-Isopropylacetamide** serves as a valuable building block and solvent in various chemical syntheses.[1] Its utility in the pharmaceutical industry is primarily as a solvent in drug formulations and as a precursor in the synthesis of active pharmaceutical ingredients.[1][5]

While direct involvement of **N-Isopropylacetamide** in signaling pathways is not extensively documented, the structurally related polymer, poly(N-isopropylacrylamide) (PNIPAM), is the subject of significant research in drug delivery and tissue engineering. This polymer exhibits thermoresponsive properties, making it a "smart" material for controlled release applications.

## Safety Information

**N-Isopropylacetamide** is associated with certain hazards and should be handled with appropriate safety precautions.

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Precautionary Statements: P261, P280, P305, P338, P351.[2]

Users should always consult the latest Safety Data Sheet (SDS) before handling this chemical.

## Conclusion

**N-Isopropylacetamide** is a chemical compound with a well-defined profile and established utility in chemical synthesis and the pharmaceutical industry. The information provided in this guide, from its fundamental properties to its synthesis, offers a solid foundation for researchers and professionals working with this compound. Further research into its biological interactions may yet uncover new applications for **N-Isopropylacetamide** and its derivatives.

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